

Unveiling the Role of 3-Dimethylaminooxalyl-4-acetylindole: A Precursor in Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Dimethylaminooxalyl-4-acetylindole

Cat. No.: B3180768

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Extensive investigation into the scientific literature reveals that **3-Dimethylaminooxalyl-4-acetylindole** is primarily recognized as a chemical intermediate in the synthesis of psilocin and psilocybin.[1] Currently, there is a notable absence of publicly available research detailing a specific pharmacological mechanism of action, defined biological targets, or its influence on signaling pathways as an independent bioactive molecule.

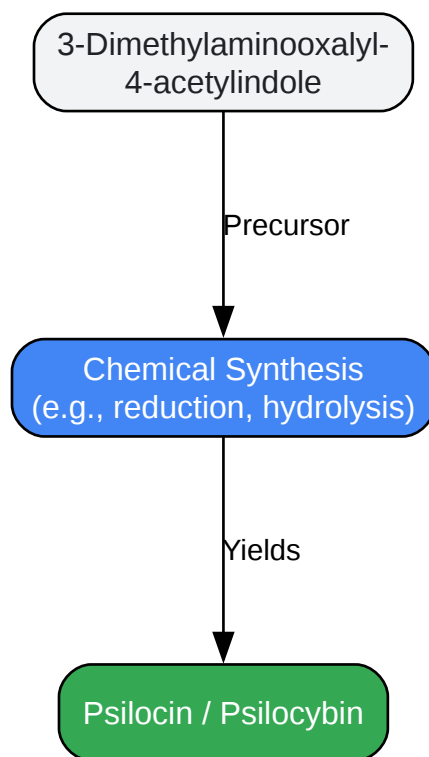
Our comprehensive search for experimental studies, including quantitative data on biological activity (such as IC50 values or binding affinities) and detailed experimental protocols, did not yield any results. The available information consistently points towards its utility as a precursor molecule, a foundational component for building more complex chemical structures.[1][2]

This technical guide, therefore, serves to summarize the current understanding of **3-Dimethylaminooxalyl-4-acetylindole**, highlighting its established role in chemical synthesis rather than as a pharmacologically active agent with a defined mechanism of action.

Current Status: A Synthetic Intermediate

The primary documented application of **3-Dimethylaminooxalyl-4-acetylindole** is as a precursor in the chemical synthesis of psilocin and psilocybin.[1] These compounds are well-known serotonergic psychedelics. The synthesis process, while not detailed in the context of a mechanism of action for the precursor itself, would involve a series of chemical reactions to modify the **3-Dimethylaminooxalyl-4-acetylindole** molecule into the final target compounds.

The logical workflow for the utilization of this compound, based on the available information, is depicted below.



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References

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- 2. 3-dimethylaminooxalyl-4-acetylindole | CAS#:30000-66-9 | Chemsrce [chemsrc.com]
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